2-Chloro-3-fluorobenzamide chemical structure and properties

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Compound of Interest

Compound Name:	*2-Chloro-3-fluorobenzamide*
CAS No.:	*683274-49-9*
Cat. No.:	*B2513798*

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Technical Monograph: 2-Chloro-3-fluorobenzamide

Structure, Synthesis, and Applications in Medicinal Chemistry

Executive Summary

2-Chloro-3-fluorobenzamide (CAS: 683274-49-9) is a specialized halogenated aromatic building block critical to the synthesis of pharmacologically active agents, particularly kinase inhibitors targeting the EGFR and JAK/STAT pathways.[1][2] Its structural uniqueness lies in the contiguous halogenation pattern (2-Cl, 3-F), which imparts specific steric and electronic properties used to "lock" ligand conformations in protein active sites and modulate metabolic stability.

This technical guide provides a comprehensive analysis of its physicochemical properties, validated synthetic protocols, and its strategic utility in drug design.

Physicochemical Profile & Structural Analysis

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Chemical Identity

Property	Data
IUPAC Name	2-Chloro-3-fluorobenzamide
CAS Number	683274-49-9
Molecular Formula	C_7H_5ClFNO
Molecular Weight	173.57 g/mol
Physical State	Solid (White to off-white crystalline powder)
Solubility	Soluble in DMSO, MeOH, EtOAc; sparingly soluble in water.
Acidity (pKa)	~14-15 (Amide NH); Precursor Acid pKa ~2.5

Electronic & Steric Effects

The 2,3-dihalogen substitution pattern is not merely decorative; it serves specific medicinal chemistry functions:

- Ortho-Chloro Effect (Steric Lock): The chlorine atom at the 2-position forces the amide group out of planarity with the phenyl ring due to steric clash (A(1,3) strain). This pre-organizes the molecule for binding in restricted pockets, reducing the entropic penalty of binding.
- Meta-Fluoro Effect (Metabolic Blocking): The fluorine at the 3-position blocks a common site of oxidative metabolism (CYP450-mediated hydroxylation), extending the half-life of the parent drug.
- Electronic Withdrawal: Both halogens are electron-withdrawing (Cl via induction/resonance, F via strong induction), reducing the electron density of the aromatic ring. This increases the acidity of the amide protons, potentially strengthening hydrogen bond donor capability.

Synthetic Routes & Optimization

Two primary routes exist for the synthesis of **2-chloro-3-fluorobenzamide**. The choice depends on scale and starting material availability.

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Route A: Standard Laboratory Synthesis (Acid -> Amide)

This is the most robust method for small-to-medium scale preparation, utilizing 2-chloro-3-fluorobenzoic acid (CAS 102940-86-3) as the precursor.

Mechanism: Nucleophilic Acyl Substitution.[3]

Protocol:

- Activation: Charge a round-bottom flask with 2-chloro-3-fluorobenzoic acid (1.0 eq) and anhydrous Dichloromethane (DCM).
- Chlorination: Add Oxalyl Chloride (1.5 eq) dropwise at 0°C, followed by a catalytic amount of DMF (2-3 drops). Note: DMF acts as a Vilsmeier-Haack reagent in situ to catalyze the formation of the acid chloride.
- Reaction: Stir at room temperature (RT) for 2-3 hours until gas evolution (HCl, CO, CO2) ceases.
- Amidation: Concentrate the mixture in vacuo to remove excess oxalyl chloride. Re-dissolve the residue in dry THF or Dioxane.
- Quench: Slowly add the acid chloride solution to a stirred solution of 28% Ammonium Hydroxide (excess, >5 eq) at 0°C.
- Workup: Stir for 30 minutes. The product typically precipitates. Filter the solid, wash with water and cold ether, and dry under vacuum.

Route B: Directed Ortho-Metalation (Advanced Process Route)

For cases where the specific acid is expensive, this route utilizes 3-fluorobenzamide (or its N,N-diethyl analog) and introduces the chlorine regioselectively via lithiation.

Mechanism: Directed Ortho-Metalation (DoM) followed by Electrophilic Chlorination.

Protocol Logic:

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- Substrate: N,N-Diethyl-3-fluorobenzamide (The diethyl group directs lithiation and prevents side reactions).
- Lithiation: Treat with sec-BuLi/TMEDA at -78°C in THF. The amide group directs lithiation to the ortho position (position 2), which is between the amide and the fluorine (the "cove" position is sterically crowded but electronically activated).
- Chlorination: Quench the lithiated species with Hexachloroethane (

).
- Hydrolysis: If the primary amide is required, the diethyl group must be removed (harsh conditions), making Route A generally preferred for the primary amide.

Synthesis Workflow Diagram



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Figure 1: Step-by-step synthetic workflow from the benzoic acid precursor via the acid chloride method.[2]

Medicinal Chemistry Applications

Pharmacophore Role

2-Chloro-3-fluorobenzamide is rarely a drug in itself but is a high-value "warhead" or scaffold element in Fragment-Based Drug Discovery (FBDD).

- Kinase Inhibition (EGFR/JAK): The benzamide moiety functions as a hinge-binder. The amide nitrogen acts as a hydrogen bond donor to the backbone carbonyl of the kinase hinge region, while the carbonyl oxygen accepts a hydrogen bond.
- Bioisosterism: The 2-Cl group is often used as a bioisostere for a methyl group but with higher lipophilicity and no metabolic liability.

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Structure-Activity Relationship (SAR) Logic

The following diagram illustrates how the specific substitutions on the benzamide core influence biological activity and stability.

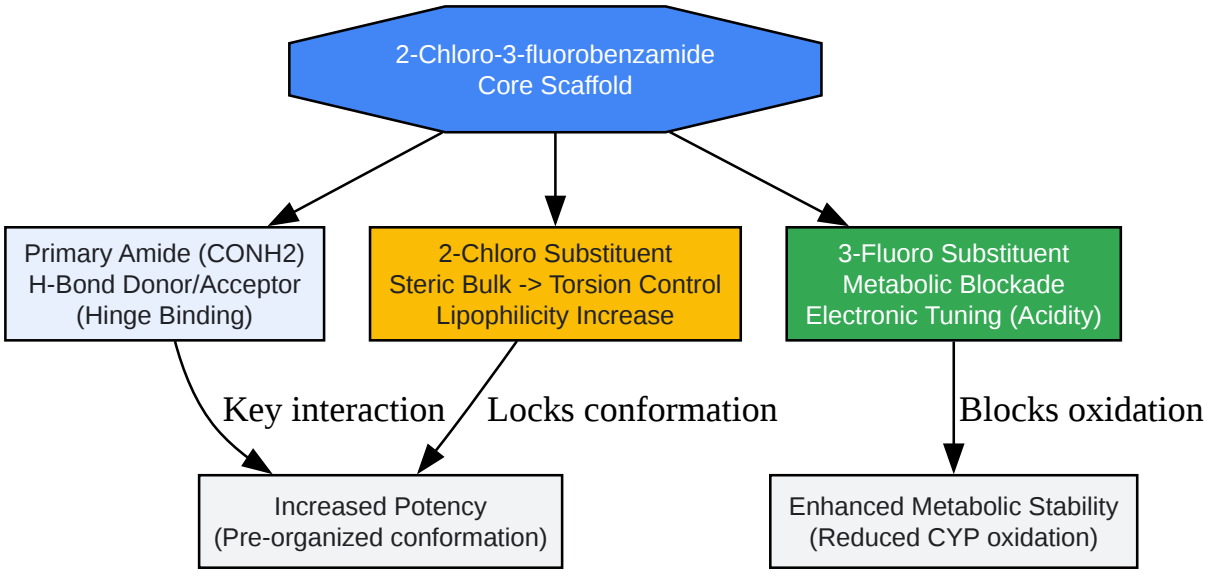

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Figure 2: Structure-Activity Relationship (SAR) map detailing the functional role of each substituent.

Analytical Characterization

To validate the synthesis of **2-chloro-3-fluorobenzamide**, the following spectral signatures should be observed.

Nuclear Magnetic Resonance (NMR)

- ^{1}H NMR (400 MHz, DMSO-d_6):
  - Amide Protons: Two broad singlets around δ 7.5–8.0 ppm. They will be non-equivalent due to restricted rotation caused by the ortho-chloro group.
  - Aromatic Protons: Three distinct signals in the region δ 7.2–7.6 ppm.
    - H-4 (para to amide, meta to F): Multiplet or ddd.

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- H-5 (meta to amide, para to F): Triplet of doublets (due to F-H coupling).
- H-6 (ortho to amide): Doublet or multiplet.

- ^{19}F NMR:
  - Single peak around δ -110 to -120 ppm (relative to $CFCl_3$). The signal will be split into a multiplet due to coupling with adjacent protons.

Mass Spectrometry (MS)

- Ionization: ESI+ or APCI+.
- Molecular Ion: $[M+H]^+$ = 174.0 (^{35}Cl) and 176.0 (^{37}Cl) in a 3:1 characteristic isotope ratio.

Safety & Handling

- Hazard Classification: Irritant (Skin/Eye/Respiratory).
- GHS Signal Word: Warning.
- Handling:
  - Use in a fume hood, especially during the acid chloride formation step (release of CO/HCl).
  - Wear nitrile gloves and safety glasses.
- Storage: Store in a cool, dry place. The amide is generally stable, but the acid chloride intermediate is moisture-sensitive.

References

- United States Patent & Trademark Office.Method for synthesizing 2-chloro-3-fluorobromobenzene (and related benzamide intermediates). Patent CN102001913B.
- Tius, M. A.Small Molecule STAT3 Inhibitors. University of Hawaii Thesis (2014). (Describes the synthesis of halogenated benzamide warheads). Available at: [Link]

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- Meanwell, N. A.Synosteres in Drug Discovery. "Magic Chloro" effects in medicinal chemistry. [4] ChemRxiv. Available at: [Link]

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Sources

- 1. 1864582-01-3|2-Chloro-5-fluoro-N-hydroxybenzamide|BLD Pharm [bldpharm.com]
- 2. 886497-63-8|2,3-Dichloro-6-fluorobenzamide|BLD Pharm [bldpharm.com]
- 3. pdf.benchchem.com [pdf.benchchem.com]
- 4. chemrxiv.org [chemrxiv.org]
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